

Lentiviral shRNA Knockdown of IKK Subunits: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Ikk-IN-4	
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This document provides detailed application notes and protocols for the knockdown of I-kappa-B kinase (IKK) subunits (IKKα, IKKβ, and IKKy/NEMO) using lentiviral-mediated short hairpin RNA (shRNA). This powerful technique enables the stable, long-term silencing of target genes, facilitating the investigation of the IKK/NF-κB signaling pathway and its role in various cellular processes and disease models.

Introduction to IKK and NF-kB Signaling

The IKK complex is a central regulator of the nuclear factor kappa-light-chain-enhancer of activated B cells (NF-κB) signaling pathway. This pathway plays a critical role in inflammation, immunity, cell survival, and proliferation. The IKK complex is typically composed of three subunits: the catalytic subunits IKKα (also known as CHUK) and IKKβ (also known as IKBKB), and the regulatory subunit IKKy, also known as NF-κB essential modulator (NEMO).

• Canonical Pathway: In the canonical NF-κB pathway, stimuli such as pro-inflammatory cytokines lead to the activation of the IKK complex, primarily through IKKβ. The activated complex phosphorylates the inhibitor of NF-κB (IκB), leading to its ubiquitination and subsequent proteasomal degradation. This releases the NF-κB heterodimer (typically p50/p65) to translocate to the nucleus and activate the transcription of target genes.[1][2]



• Non-canonical Pathway: The non-canonical pathway is generally dependent on IKKα and is activated by a subset of stimuli. This pathway leads to the processing of the p100 subunit to p52, which then forms a heterodimer with RelB and translocates to the nucleus.

Knockdown of individual IKK subunits allows for the dissection of their specific roles in these pathways and their downstream consequences.

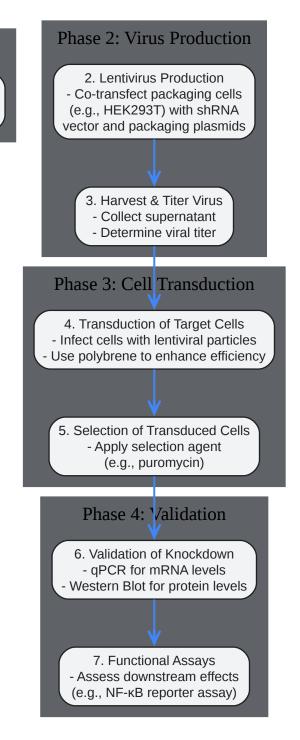
The IKK/NF-kB Signaling Pathway

The following diagram illustrates the canonical and non-canonical NF-kB signaling pathways, highlighting the central role of the IKK complex.



Phase 1: Preparation

- shRNA Design & Cloning
 Select target sequences
- Clone into lentiviral vector



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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